

Personal Protective Equipment (PPE) & Handling Guide: 2-Phenoxybenzophenone

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Compound of Interest

Compound Name: 2-Phenoxybenzophenone

CAS No.: 42506-05-8

Cat. No.: B14659841

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Executive Safety Summary

2-Phenoxybenzophenone is a benzophenone derivative characterized by its lipophilic nature and potential photo-reactivity.^{[1][2]} While specific toxicological data for this isomer is less abundant than its parent compound (Benzophenone), structural analogs suggest a hazard profile including skin/eye irritation, respiratory tract irritation, and potential carcinogenicity (Category 1B/2B based on benzophenone moiety).^{[1][2]}

The Core Safety Directive: Treat this compound as a particulate inhalation hazard and a contact sensitizer.^{[1][2]} Because benzophenones are highly lipophilic, they can permeate compromised skin barriers and latex gloves rapidly.^[2]

Hazard Identification & Risk Assessment

Before selecting PPE, you must understand the mechanism of exposure.^[2]

Hazard Class	GHS Classification (Derived*)	Operational Implication
Health	Skin Irrit. 2; Eye Irrit.[1][2][3] 2A; STOT SE 3	Dust causes immediate irritation.[2] Long-term exposure may disrupt endocrine function (estrogenic activity common in benzophenones).[1][2]
Physical	Combustible Dust	Fine powder dispersed in air can form explosive mixtures.[1] [2] Grounding is required during bulk transfer.[1][2]
Environmental	Aquatic Chronic 2	Zero-drain disposal. This compound bioaccumulates in aquatic environments.[1][2]

*Note: Classifications are based on Structure-Activity Relationships (SAR) with Benzophenone (CAS 119-61-9) and 4-Phenoxybenzophenone due to limited specific data for the 2-isomer.[1]
[2]

PPE Selection Matrix

Scientific Rationale: Standard latex gloves are insufficient due to the non-polar nature of **2-Phenoxybenzophenone**, which facilitates diffusion through natural rubber.[1][2] Nitrile provides superior chemical resistance.[2]

A. Protective Equipment by Task[2][3][4][5]

PPE Component	Specification	Scientific Justification
Hand Protection (Solid)	Nitrile Rubber (Min. ^{[1][2]} thickness 0.11 mm)	Resists physical abrasion from crystals; prevents lipophilic absorption. ^{[1][2]}
Hand Protection (Solution)	Double Gloving (Nitrile over Laminate)	If dissolved in Acetone/DCM, the solvent drives permeation. ^{[1][2]} Laminate provides broad-spectrum solvent resistance. ^{[1][2]}
Respiratory	N95 (US) / P2 (EU) minimum. ^{[1][2]} P100/P3 recommended. ^{[1][2]}	Particle size analysis of benzophenone derivatives often shows fractions <10µm, capable of deep lung deposition. ^[2]
Eye Protection	Chemical Goggles (Indirect Vent)	Safety glasses allow side-entry of airborne dust. ^{[1][2]} Goggles seal the ocular cavity. ^[2]
Body Protection	Tyvek® Lab Coat (Closed front)	Cotton lab coats retain dust in the weave, creating a secondary exposure source in laundry. ^{[1][2]}

Operational Protocol: Safe Handling & Weighing

Objective: Isolate the user from the particulate phase.

Step 1: Engineering Controls Setup^[1]

- **Verify Airflow:** Ensure Fume Hood operates at 80–100 fpm face velocity.
- **Static Control:** Place an ionizing bar or anti-static gun near the balance.^{[1][2]} Benzophenone derivatives are static-prone; static discharge can scatter powder, defeating PPE.^{[1][2]}

Step 2: The "Zero-Contact" Weighing Method^{[1][2]}

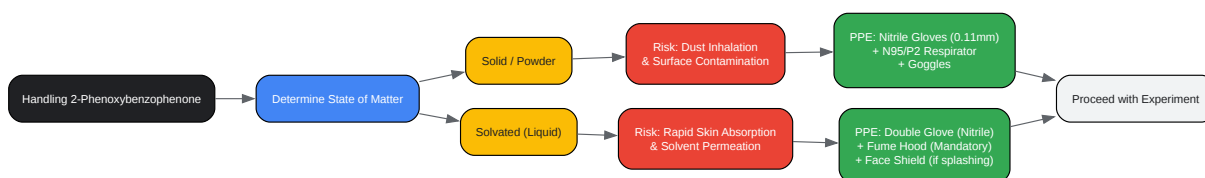
- Don PPE: Put on N95 respirator before opening the secondary container.[1][2]
- Transfer: Do not pour from the stock bottle. Use a disposable antistatic spatula.[2]
- Containment: Weigh directly into a tared vial with a screw cap. Do not use weigh boats if possible, as transferring from boat to flask generates the highest dust levels.[2]
- Decontamination: Wipe the exterior of the stock bottle and the balance area with a chemically compatible solvent wipe (Ethanol or Isopropanol) immediately after closing the vessel.[2]

Step 3: Solubilization (If applicable)[1][2]

- Warning: Once dissolved, the permeation rate through skin increases exponentially.[2]
- Add solvent inside the hood.[2]
- Keep the vessel closed during stirring/sonication to prevent aerosolization of the solution.

Logic of Exposure Control (Visualized)

The following diagram illustrates the decision pathway for PPE selection based on the state of matter, ensuring you match the protection to the specific kinetic risk.



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Caption: Decision logic for PPE selection based on physical state. Note the escalation to double-gloving and mandatory fume hood use when the compound is solvated.[1][2]

Emergency Response & Disposal

Accidental Release (Spill)[1][2][6]

- Solid Spill: Do not dry sweep.[1][2] This generates dust.[2][5] Cover with a damp paper towel (water/ethanol mix) to wet the powder, then wipe up.[2]
- Liquid Spill: Absorb with vermiculite or sand.[1][2] Do not use combustible materials (sawdust) if the solvent is flammable.[2]

Waste Disposal[1][2][7][8]

- Classification: Hazardous Organic Waste.[1][2]
- Segregation: Do not mix with strong oxidizers (e.g., Nitric Acid, Peroxides) as benzophenones can act as photo-initiators, potentially causing exothermic reactions in waste containers.[1][2]
- Labeling: Clearly tag as "Toxic to Aquatic Life" to prevent downstream environmental release. [1][2][9]

References

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- ECHA (European Chemicals Agency).Registration Dossier: Benzophenone (Structure-Activity Reference).[1][2] Retrieved from [\[Link\]](#)[1][2]

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